

An In-depth Technical Guide to 6-Methoxy-N-ethylquinolinium iodide

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Compound of Interest

Compound Name:	6-Methoxy-N-ethylquinoliniumiodide
Cat. No.:	B1586010

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 6-Methoxy-N-ethylquinolinium iodide, a fluorescent probe widely utilized for the detection and quantification of intracellular chloride ions.

Chemical Structure and Properties

6-Methoxy-N-ethylquinolinium iodide, commonly known as MEQ, is a cationic heterocyclic organic compound. The structure consists of a quinoline ring system substituted with a methoxy group at the 6-position and an ethyl group at the nitrogen atom, with iodide as the counter-ion.

Table 1: Chemical and Physical Properties of 6-Methoxy-N-ethylquinolinium iodide

Property	Value	Source
IUPAC Name	6-methoxy-1-ethylquinolin-1-ium iodide	N/A
Synonyms	MEQ	[1]
CAS Number	34373-76-7	[2]
Molecular Formula	C12H14INO	[2]
Molecular Weight	315.15 g/mol	[3]
Appearance	Solid	[3]
Solubility	Soluble in DMSO	[3]
Excitation Wavelength	~318-344 nm	[3] [4]
Emission Wavelength	~442-447 nm	[3] [4]

Synthesis of 6-Methoxy-N-ethylquinolinium iodide

The synthesis of 6-Methoxy-N-ethylquinolinium iodide is typically achieved through the N-alkylation of 6-methoxyquinoline with ethyl iodide. While a specific, detailed protocol for this exact transformation is not readily available in published literature, a general procedure can be outlined based on standard methods for the synthesis of N-alkylquinolinium halides.

Proposed Experimental Protocol for Synthesis

Materials:

- 6-Methoxyquinoline
- Ethyl iodide
- Acetonitrile (anhydrous)
- Diethyl ether (anhydrous)
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer with hotplate
- Inert atmosphere (Nitrogen or Argon)
- Büchner funnel and filter paper

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere, dissolve 6-methoxyquinoline (1 equivalent) in anhydrous acetonitrile.
- Addition of Alkylating Agent: To the stirred solution, add an excess of ethyl iodide (1.5 - 2 equivalents).
- Reaction: Heat the reaction mixture to reflux and maintain for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Isolation of Product: After the reaction is complete, cool the mixture to room temperature. The product, 6-Methoxy-N-ethylquinolinium iodide, is expected to precipitate out of the solution. If no precipitate forms, the solvent can be partially removed under reduced pressure.
- Purification: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Drying: Dry the purified product under vacuum to obtain 6-Methoxy-N-ethylquinolinium iodide as a solid.
- Characterization: The identity and purity of the synthesized compound should be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Disclaimer: This is a generalized protocol and may require optimization for yield and purity.

Characterization Data

Authenticated, publicly available experimental spectra for 6-Methoxy-N-ethylquinolinium iodide are not readily found. The following table summarizes the expected and reported spectral properties.

Table 2: Spectral and Characterization Data

Technique	Data
^1H NMR	Data not available in searched literature.
^{13}C NMR	Data not available in searched literature.
IR Spectroscopy	Data not available in searched literature.
Mass Spectrometry	Data not available in searched literature.
Fluorescence	Excitation: ~318-344 nm, Emission: ~442-447 nm[3][4]

Application as a Fluorescent Chloride Indicator

6-Methoxy-N-ethylquinolinium iodide is a well-established fluorescent probe for the measurement of intracellular chloride concentration. Its fluorescence is quenched by chloride ions through a process of collisional quenching.

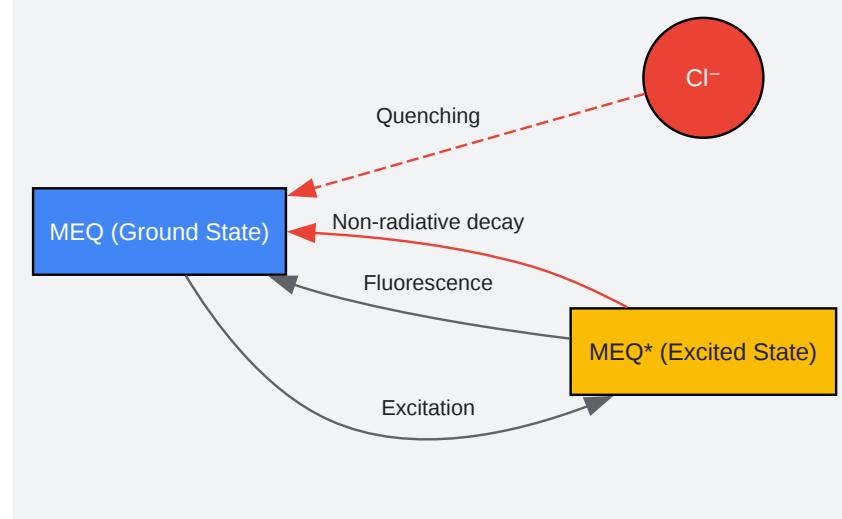
Mechanism of Action: Collisional Quenching

The fluorescence quenching of MEQ by chloride ions follows the Stern-Volmer relationship. In this dynamic quenching process, the chloride ion collides with the excited state of the MEQ fluorophore, leading to a non-radiative decay to the ground state and a decrease in fluorescence intensity. The degree of quenching is proportional to the concentration of the quencher (chloride ions).

Collisional Quenching

Fluorescence ($h\nu'$)Excitation Light ($h\nu$)

Quenching Pathway

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Caption: Mechanism of MEQ fluorescence quenching by chloride ions.

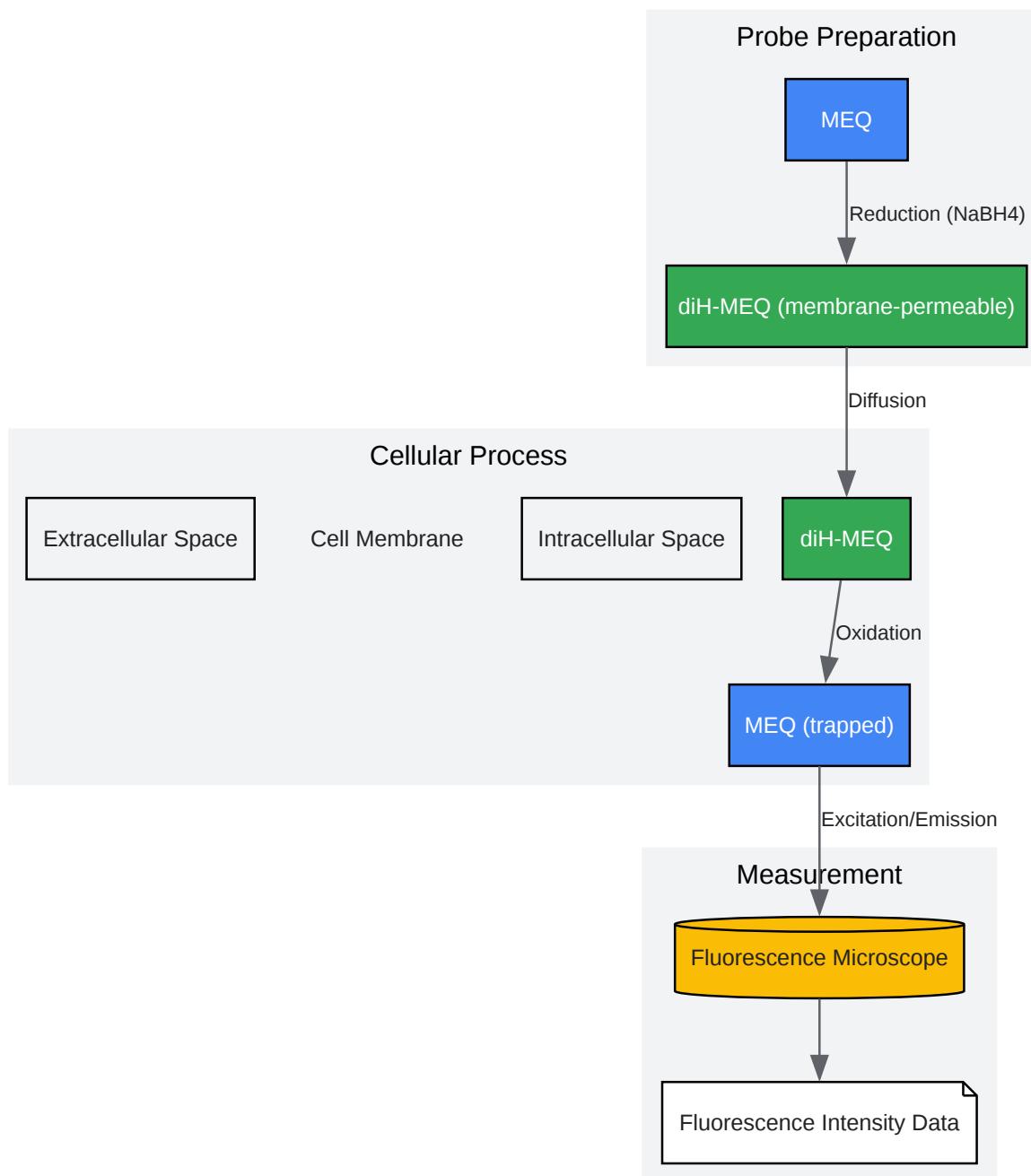
Experimental Protocol: Measurement of Intracellular Chloride

A common application of MEQ is the measurement of changes in intracellular chloride concentration in living cells. This often involves the use of its membrane-permeable precursor, dihydro-MEQ (diH-MEQ).

Protocol for Cell Loading with diH-MEQ:

- Preparation of diH-MEQ: A fresh solution of the membrane-permeable diH-MEQ must be prepared immediately before use by the reduction of MEQ with sodium borohydride.
 - Dissolve MEQ in a suitable solvent (e.g., methanol).
 - Add a molar excess of sodium borohydride.

- Monitor the reaction (loss of fluorescence) to confirm the formation of diH-MEQ.
- Neutralize any excess sodium borohydride carefully.
- Cell Loading:
 - Culture cells to the desired confluence on a suitable imaging plate or coverslip.
 - Wash the cells with a chloride-free buffer.
 - Incubate the cells with the freshly prepared diH-MEQ solution in a chloride-free buffer for a specific duration (e.g., 30-60 minutes) at 37°C. diH-MEQ will diffuse across the cell membrane.
- Intracellular Oxidation: Once inside the cells, diH-MEQ is oxidized back to the membrane-impermeant MEQ, trapping the fluorescent indicator in the cytoplasm.
- Fluorescence Measurement:
 - Wash the cells to remove any extracellular dye.
 - Mount the cells on a fluorescence microscope (e.g., a confocal microscope).
 - Excite the cells at the appropriate wavelength (~340 nm) and record the fluorescence emission (~440 nm).
 - Changes in intracellular chloride concentration can be induced by treating the cells with agonists or ionophores, and the corresponding changes in MEQ fluorescence can be recorded over time.



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Caption: Experimental workflow for intracellular chloride measurement using MEQ.

Data Presentation

Table 3: Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	315.15 g/mol	[3]
Excitation Maximum	~318-344 nm	[3][4]
Emission Maximum	~442-447 nm	[3][4]

Conclusion

6-Methoxy-N-ethylquinolinium iodide is a valuable tool for researchers studying chloride ion homeostasis and transport in biological systems. Its utility as a fluorescent indicator, particularly when used in its reducible, membrane-permeable form, allows for real-time monitoring of intracellular chloride dynamics. While a detailed, peer-reviewed synthesis protocol and a complete set of authenticated characterization data are not readily available in the public domain, the general principles of its synthesis and its application in fluorescence microscopy are well-established. This guide provides a foundational understanding for the effective use of this important chemical probe.

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